

Cellular Activity of PF-00956980: A Technical Guide

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Compound of Interest

Compound Name: PF-00956980

Cat. No.: B610060

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Introduction

PF-00956980 is a potent, ATP-competitive, and reversible pan-Janus kinase (JAK) inhibitor. It serves as a valuable tool for investigating the physiological and pathological roles of the JAK/STAT signaling pathway. This document provides a comprehensive overview of the cellular activity of **PF-00956980**, including its inhibitory profile, effects on primary cells, and the underlying signaling pathways it modulates. Detailed experimental methodologies are provided to facilitate the replication and extension of these findings.

Quantitative Inhibitory Profile

PF-00956980 demonstrates inhibitory activity across multiple members of the JAK family. The half-maximal inhibitory concentrations (IC₅₀) against JAK1, JAK2, and JAK3 have been determined in enzymatic assays.

Target	IC ₅₀ (μM)
JAK1	2.2[1][2]
JAK2	23.1[1][2]
JAK3	59.9[1][2]

Cellular Effects on Peripheral Blood Mononuclear Cells (PBMCs)

A notable activity of **PF-00956980** is its ability to modulate JAK protein levels in human peripheral blood mononuclear cells (PBMCs). It has been reported to induce a dose- and time-dependent reduction in the protein levels of JAK2 and JAK3, while not affecting JAK1 levels. This effect is thought to occur through the modulation of JAK2/3 synthesis[3].

Signaling Pathway Modulation

PF-00956980 exerts its cellular effects primarily through the inhibition of the JAK/STAT signaling pathway. This pathway is a critical signaling cascade initiated by cytokines and growth factors, playing a central role in immune responses, inflammation, and hematopoiesis.

Figure 1: The JAK/STAT Signaling Pathway

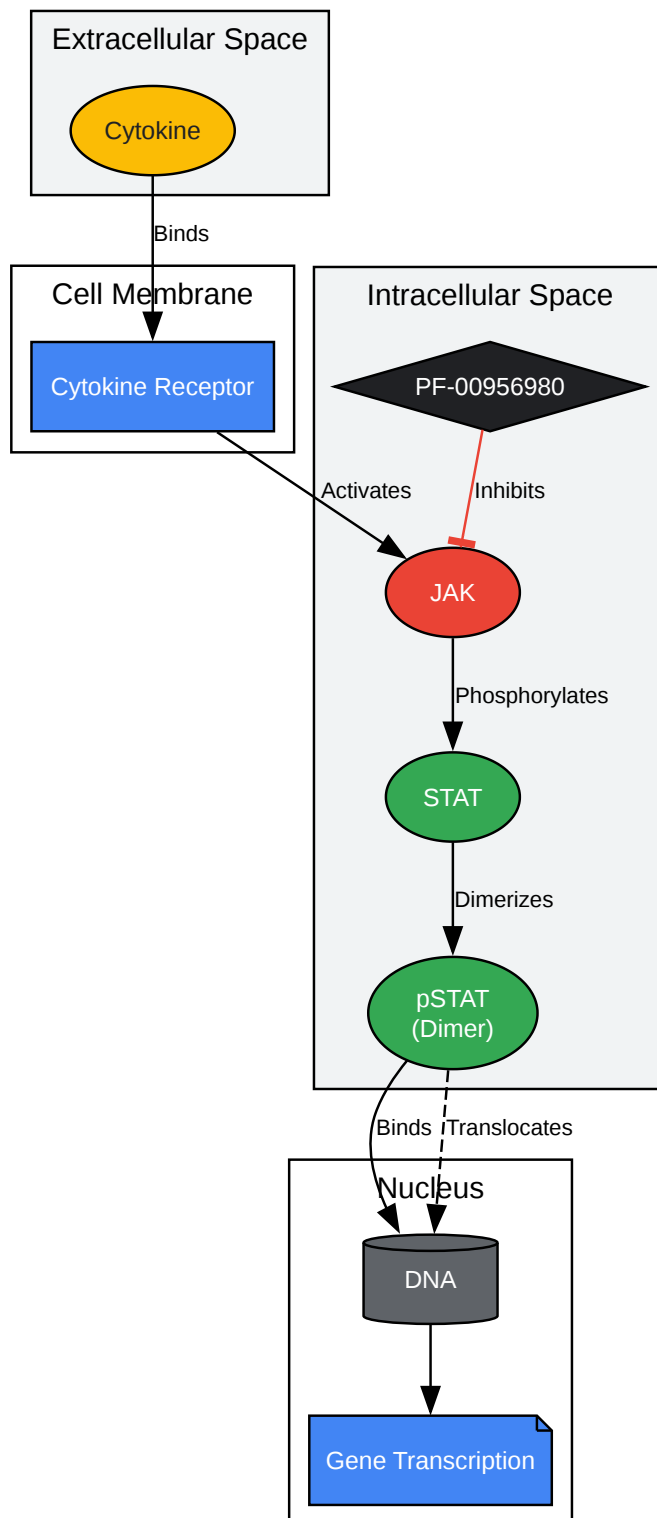


Figure 2: Workflow for In Vitro Kinase Inhibition Assay

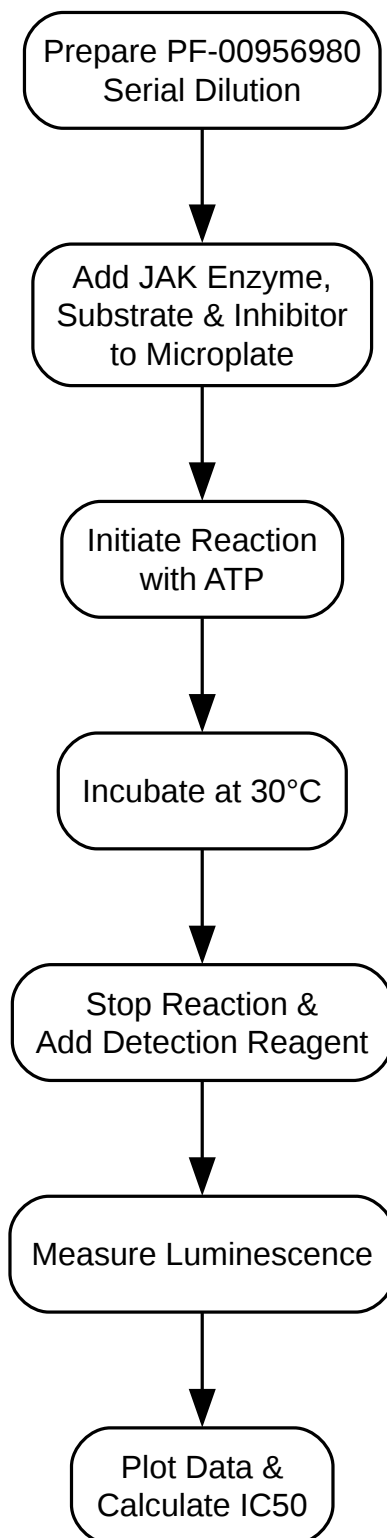
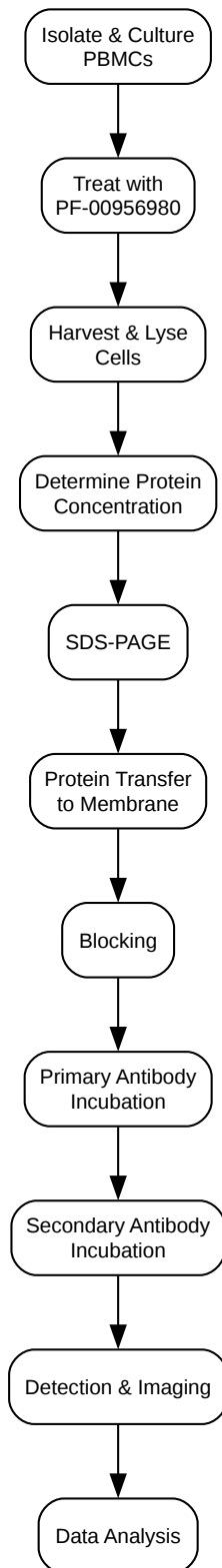


Figure 3: Workflow for Western Blot Analysis in PBMCs

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References

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